

Application Notes and Protocols for Compressive Strength Testing of F1839-I Blocks

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: F1839-I

Cat. No.: B161263

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For: Researchers, Scientists, and Drug Development Professionals

Subject: Standardized Protocol for Determining the Compressive Strength of **F1839-I** Rigid Polyurethane Foam Blocks

Introduction

This document provides a detailed protocol for determining the compressive strength of **F1839-I** rigid polyurethane foam blocks. This standardized testing material, often referred to as "Sawbone," is specified under ASTM F1839.[1] It is widely used as a consistent and uniform medium for the mechanical testing of orthopedic devices and instruments.[1][2][3] The mechanical properties of **F1839-I** foam are comparable to those of human cancellous bone, making it a suitable surrogate for biomechanical studies.[2][3][4][5] This protocol is essential for researchers and professionals in drug development and medical device testing to ensure accurate and reproducible assessment of device performance under compressive loads.

F1839-I is a rigid, unicellular polyurethane foam available in various grades, which correspond to different densities.[6] The selection of a specific grade should be based on the anatomical region and bone quality being simulated.[1] This protocol outlines the necessary steps for specimen preparation, testing procedures, and data analysis to determine the compressive strength and modulus of **F1839-I** blocks.

Experimental Protocols

The following protocol is based on the procedures outlined in ASTM F1839 and the referenced ASTM D1621 standard for determining the compressive properties of rigid cellular plastics.[7]

2.1. Materials and Equipment

- **F1839-I** rigid polyurethane foam blocks of the desired grade.
- Universal Testing Machine (UTM) with a calibrated load cell (e.g., Instron, MTS).
- Compression platens.
- Calipers or micrometer for precise dimensional measurements.
- Environmental chamber for specimen conditioning (optional, but recommended for high-precision studies).
- Saw or cutting tool for specimen preparation.

2.2. Specimen Preparation

- **Cutting:** Prepare five specimens from the **F1839-I** foam block.[7] Each specimen should have dimensions of 50.8 mm x 50.8 mm x 25.4 mm (2 in x 2 in x 1 in).[7]
- **Orientation:** The 25.4 mm thickness of the specimen should be parallel to the foam rise direction.[7] The foam rise direction is typically indicated on the block by the manufacturer.
- **Dimensional Measurement:** Accurately measure the length, width, and thickness of each specimen to the nearest 0.025 mm using calipers or a micrometer.[7]
- **Conditioning:** Condition the specimens at $24 \pm 2.8^\circ\text{C}$ for a minimum of 3 hours prior to testing.[7] For more stringent control, condition the specimens for 24 hours at $21 \pm 2.8^\circ\text{C}$ and $50 \pm 10\%$ relative humidity.[7]

2.3. Testing Procedure

- **Machine Setup:**
 - Install the compression platens on the Universal Testing Machine.

- Ensure the load cell is properly calibrated according to ASTM E4 practices.[6]
- Specimen Placement: Place a single specimen on the lower platen, ensuring it is centered.
- Test Execution:
 - Bring the upper platen into contact with the specimen at a low speed.
 - Apply a compressive load at a constant crosshead speed of 2.5 mm/min (0.1 in/min).
 - Record the load and displacement data continuously until the specimen yields or fractures. The compressive strength is determined using Procedure A of ASTM Test Method D1621. [7]
- Repeat: Repeat the test for all five specimens.

2.4. Data Analysis

- Stress-Strain Curve: Plot the recorded load versus displacement data and convert it to a stress-strain curve.
 - Stress (σ): Calculated by dividing the applied load (F) by the initial cross-sectional area (A) of the specimen ($\sigma = F/A$).
 - Strain (ϵ): Calculated by dividing the change in height (ΔL) by the initial height (L_0) of the specimen ($\epsilon = \Delta L/L_0$).
- Compressive Strength: Determine the compressive strength as the maximum stress the material can withstand before failure.
- Compressive Modulus: Calculate the compressive modulus (Young's Modulus) from the initial linear portion of the stress-strain curve. This represents the stiffness of the material.
- Average and Standard Deviation: Calculate the average compressive strength and compressive modulus for the five specimens, along with the standard deviation to assess the variability of the results.

Data Presentation

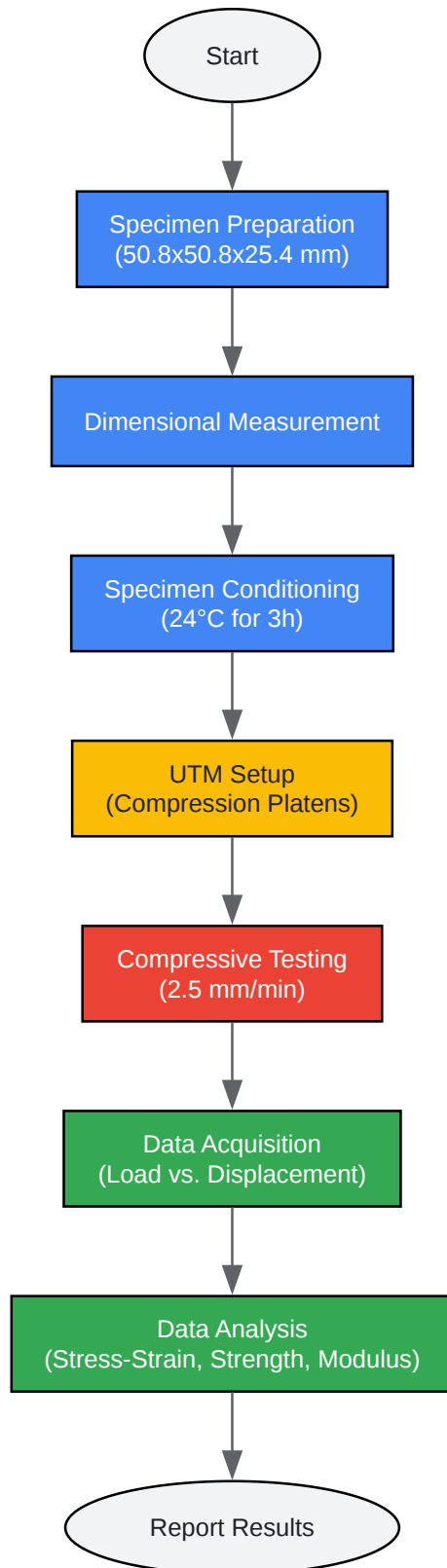
The following table summarizes typical compressive properties for various grades of **F1839-I** foam. Note: The values presented are for illustrative purposes and actual experimental results may vary.

Grade	Nominal Density (kg/m ³)	Compressive Strength (MPa)	Compressive Modulus (MPa)
10	160.2	2.5 ± 0.3	50 ± 5
15	240.3	5.0 ± 0.5	100 ± 10
20	320.4	8.5 ± 0.8	150 ± 15
30	480.5	15.0 ± 1.5	250 ± 25
40	640.7	25.0 ± 2.5	400 ± 40

Data based on typical values found in ASTM F1839 documentation.[\[6\]](#)[\[7\]](#)

Visualization

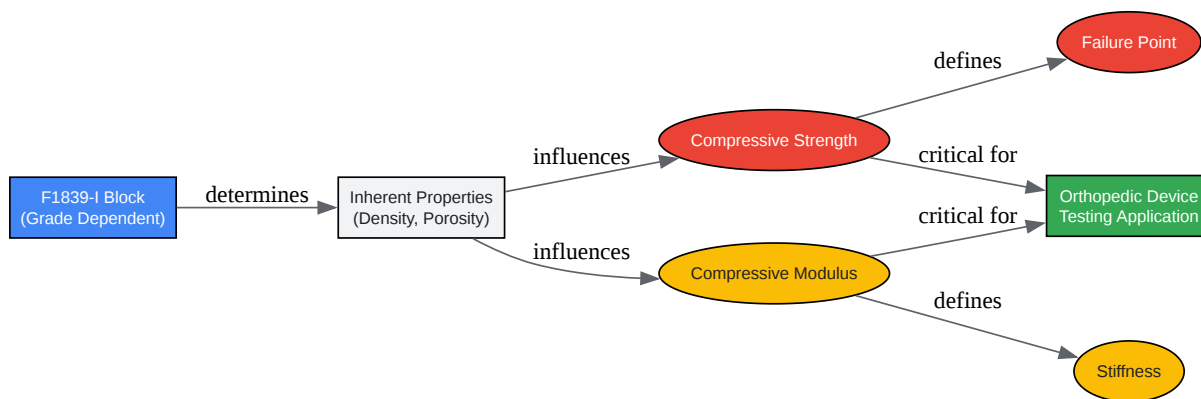
Experimental Workflow for Compressive Strength Testing



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Caption: Workflow for compressive strength testing of **F1839-I** blocks.

Logical Relationship of Key Parameters



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Caption: Relationship between material properties and performance metrics.

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